

An In-depth Technical Guide to 2-(4-Propoxyphenyl)ethanol

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Compound of Interest

Compound Name: 2-(4-Propoxyphenyl)ethanol

CAS No.: 104174-22-3

Cat. No.: B2484800

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Abstract

This technical guide provides a comprehensive overview of **2-(4-Propoxyphenyl)ethanol**, a significant chemical compound with applications in research and chemical synthesis. The document details its nomenclature, physicochemical properties, a robust synthesis protocol, analytical characterization methods, and essential safety information. This guide is intended for researchers, chemists, and professionals in the drug development and chemical industries, offering both foundational knowledge and practical, field-proven insights to support advanced applications.

Chemical Identity and Nomenclature

The first step in understanding any chemical compound is to establish its precise identity through standardized nomenclature and identifiers.

IUPAC Name

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC) guidelines, is **2-(4-propoxyphenyl)ethanol**.^{[1][2][3]} This name

clearly defines the molecular structure: an ethanol backbone substituted at the second carbon by a 4-propoxyphenyl group.

Synonyms and Common Names

In literature and commercial listings, **2-(4-propoxyphenyl)ethanol** may be referred to by several other names:

- 4-Propoxyphenethyl alcohol
- 4-Propoxybenzeneethanol
- p-Propoxyphenethyl alcohol
- 2-(p-Propoxyphenyl)ethanol

Chemical Identifiers

For unambiguous identification in databases and regulatory documents, the following identifiers are crucial:

- CAS Number: 54576-53-9
- Molecular Formula: $C_{11}H_{16}O_2$
- InChI Key: A unique, non-proprietary identifier derived from the molecular structure.
- SMILES: A line notation for describing molecular structures.

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various systems, its appropriate handling procedures, and its potential applications. The properties of **2-(4-propoxyphenyl)ethanol** are summarized below.

Property	Value	Source
Molecular Weight	180.25 g/mol	[4]
Appearance	Colorless to light-colored liquid or low-melting solid	[5][6]
Boiling Point	~334-336 °C (Predicted for similar structures)	[5][7]
Melting Point	28-30 °C (for the similar 4-methoxyphenyl derivative)	[5]
Solubility	Soluble in polar organic solvents like methanol and DMSO.[7] Limited solubility in water.	[6]
Refractive Index	~1.537 (Predicted for similar structures)	[7]

Synthesis Protocol: Williamson Ether Synthesis Approach

A reliable method for synthesizing **2-(4-propoxyphenyl)ethanol** is via the Williamson ether synthesis, a classic and robust method for forming ethers. This process involves the reaction of a phenoxide with a primary alkyl halide.

Core Rationale: This two-step approach is chosen for its high efficiency and the commercial availability of the starting materials. The first step, deprotonation of the phenol, creates a potent nucleophile (the phenoxide). The second step is a standard S_N2 reaction, which proceeds efficiently with an unhindered primary alkyl halide like 1-bromopropane.

Materials and Reagents

- 2-(4-Hydroxyphenyl)ethanol (Tyrosol) (Reagent Grade, ≥98%)
- Sodium Hydride (NaH), 60% dispersion in mineral oil

- 1-Bromopropane (Reagent Grade, $\geq 99\%$)
- Anhydrous Tetrahydrofuran (THF), inhibitor-free
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Ethyl acetate (EtOAc)
- Brine (Saturated aqueous NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)

Step-by-Step Methodology

Step 1: Deprotonation of 2-(4-Hydroxyphenyl)ethanol

- Set up a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, and a dropping funnel under an inert nitrogen atmosphere.
- Add 2-(4-hydroxyphenyl)ethanol (1.0 eq) to the flask and dissolve it in anhydrous THF (approx. 10 mL per gram of phenol).
- Cool the solution to 0 °C using an ice-water bath.
- Carefully add sodium hydride (1.1 eq) portion-wise to the stirred solution over 15 minutes.
Causality Note: NaH is a strong, non-nucleophilic base, ideal for irreversibly deprotonating the phenol without competing side reactions. The reaction is exothermic and produces flammable hydrogen gas, necessitating an inert atmosphere and slow addition at 0 °C.
- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes to ensure complete formation of the sodium phenoxide.

Step 2: Alkylation with 1-Bromopropane

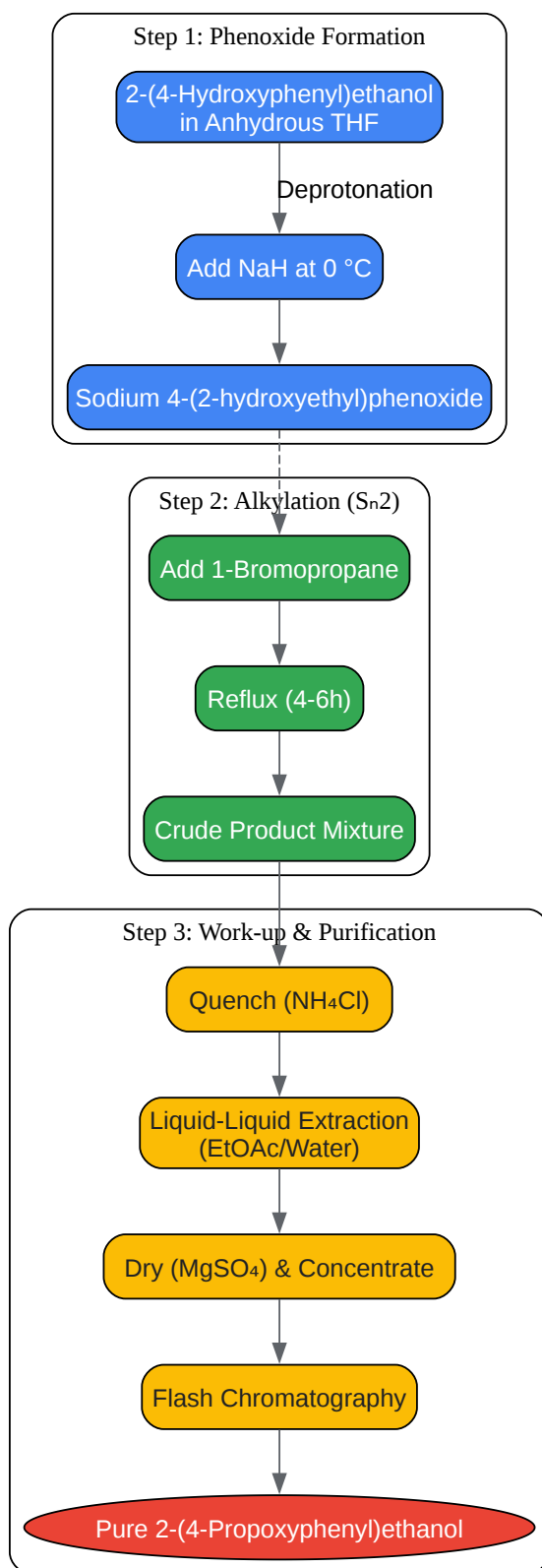
- Add 1-bromopropane (1.2 eq) to the dropping funnel and add it dropwise to the reaction mixture over 20 minutes.
- Heat the reaction mixture to a gentle reflux (approx. 65 °C) and maintain for 4-6 hours.

- Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting phenol is consumed. Validation Note: A co-spotted TLC plate (starting material, co-spot, reaction mixture) is crucial for unambiguously determining reaction completion.

Step 3: Work-up and Purification

- Cool the reaction mixture to 0 °C.
- Slowly quench the reaction by the dropwise addition of saturated aqueous NH_4Cl solution to neutralize any unreacted NaH .
- Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x volume of THF).
- Combine the organic layers and wash with water, followed by brine. Causality Note: The brine wash helps to remove residual water from the organic phase, improving drying efficiency.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The resulting crude oil should be purified by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield pure **2-(4-propoxyphenyl)ethanol**.

Synthesis Workflow Diagram



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Caption: Williamson ether synthesis workflow for **2-(4-propoxyphenyl)ethanol**.

Applications and Areas of Research

While **2-(4-propoxyphenyl)ethanol** is not a widely commercialized end-product, its structure makes it a valuable intermediate in several areas:

- **Pharmaceutical Synthesis:** As a derivative of phenethyl alcohol, it can serve as a building block for more complex molecules. The ether linkage provides metabolic stability, and the terminal alcohol group allows for further functionalization, making it a candidate for creating analogues of known bioactive compounds.^[8]
- **Fragrance and Flavor Industry:** Phenethyl alcohol and its derivatives are known for their floral scents. The propoxy group modifies the molecule's volatility and olfactory profile, potentially creating unique aromatic properties for use in perfumery.
- **Materials Science:** Phenolic compounds are precursors to polymers and resins. The structure of **2-(4-propoxyphenyl)ethanol** could be incorporated into specialty polymers, potentially imparting properties like thermal stability or specific optical characteristics.

Analytical Characterization

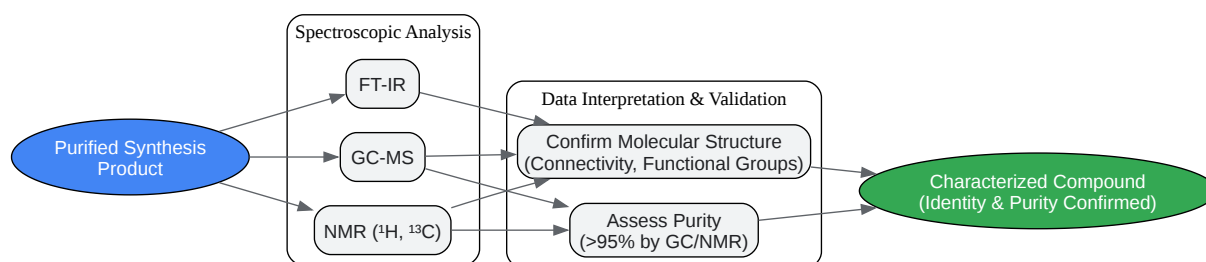
Confirming the identity and purity of the synthesized compound is a critical, self-validating step in any chemical protocol.

Recommended Analytical Techniques

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: Will provide a distinct pattern of signals corresponding to the aromatic protons, the two methylene groups of the ethyl chain, the three sets of protons on the propyl chain, and the hydroxyl proton. The chemical shifts and coupling constants are definitive for structure elucidation.
 - ¹³C NMR: Will show the exact number of unique carbon atoms, confirming the presence of the aromatic ring, the aliphatic chains, and the ether linkage.
- **Mass Spectrometry (MS):** GC-MS is ideal for this compound. It will provide the molecular ion peak ($m/z = 180.25$) and a characteristic fragmentation pattern that can be used to confirm the structure.

- Infrared (IR) Spectroscopy: Will show a broad absorption band around 3300-3400 cm^{-1} (O-H stretch of the alcohol), C-O stretching for the ether and alcohol, and characteristic peaks for the aromatic ring.

Analytical Workflow Diagram



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Caption: Post-synthesis analytical validation workflow.

Safety and Handling

As with any chemical reagent, proper handling is paramount to ensure laboratory safety. Information is typically derived from Safety Data Sheets (SDS) for structurally similar compounds.

- Hazard Classification: Based on analogous compounds, it may cause skin and serious eye irritation.[9]
- Handling Precautions:
 - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
 - Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.

- Keep away from strong oxidizing agents, acids, and acid chlorides, as these are incompatible materials.[\[5\]](#)
- First Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention.[\[5\]](#)
 - Skin Contact: Wash off with soap and plenty of water.
 - Ingestion: Do not induce vomiting. Rinse mouth with water and consult a physician.
 - Inhalation: Move the person into fresh air. If breathing is difficult, seek medical attention.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

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